

Personal protective equipment for handling Aluminum perchlorate

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Compound of Interest

Compound Name: Aluminum perchlorate

Cat. No.: B076089

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Essential Safety and Handling Guide for Aluminum Perchlorate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **aluminum perchlorate**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

Hazard Identification and Quantitative Data

Aluminum perchlorate is a strong oxidizer that can intensify fires and cause severe skin and eye burns.^{[1][2]} It is crucial to handle this chemical with appropriate personal protective equipment and to be aware of its incompatibilities.

| Parameter | Value | Source |
|---|---|--------|
| GHS Hazard Statements | H272: May intensify fire; oxidizerH314: Causes severe skin burns and eye damage | [3][4] |
| NFPA 704 Rating | Health: 3Flammability: 0Instability: 2Special: OX | [1] |
| Occupational Exposure Limit (as Al, soluble salts) | ACGIH TWA: 2 mg/m ³ | [1] |
| OSHA PEL (as Al, soluble salts) | TWA: 2 mg/m ³ | [1] |

Personal Protective Equipment (PPE)

When handling **aluminum perchlorate**, the following personal protective equipment is mandatory to prevent exposure and ensure safety.

| Category | Required PPE | Specifications and Regulations |
|-------------------------|--|---|
| Eye and Face Protection | Chemical safety goggles or a full-face shield. | Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [5] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile, neoprene), a chemical apron, and appropriate protective clothing to prevent skin exposure. | Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. [1] [5] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation occurs. | Follow OSHA respirator regulations found in 29 CFR 1910.134. [1] [5] |

Operational Plan: Safe Handling and Storage

Handling:

- Always use **aluminum perchlorate** in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)[\[6\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)
- Do not mix with combustible materials.[\[7\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[2][5]
- Store in a designated corrosives area.[1][2]
- Keep away from combustible materials and incompatible substances such as strong reducing agents.[1][6][7]

Emergency Procedures

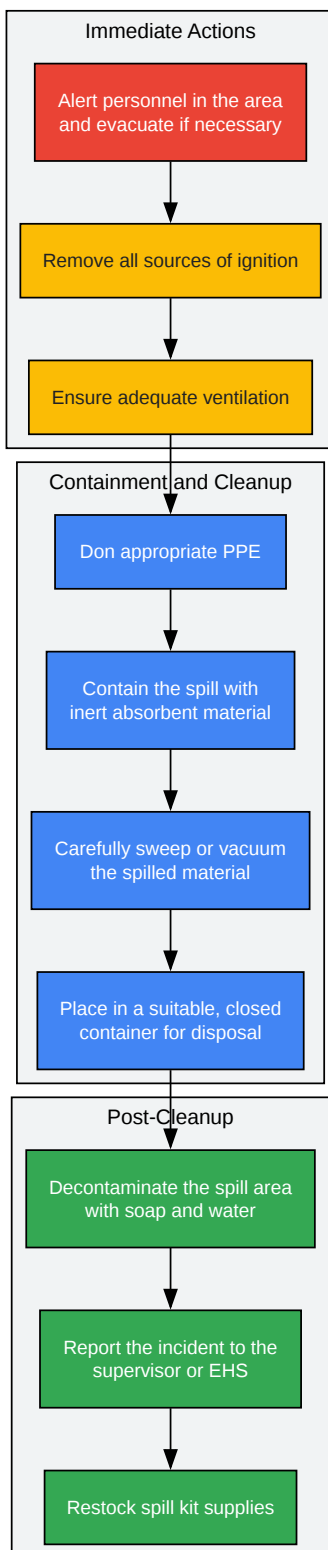
First Aid Measures:

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek immediate medical attention.[1] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1] Do not use mouth-to-mouth resuscitation.[8] Seek immediate medical attention.[1] |
| Ingestion | Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1] |

Spill Response:

In the event of a spill, follow the workflow outlined below.

Aluminum Perchlorate Spill Response Workflow



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Caption: Workflow for handling an **aluminum perchlorate** spill.

Disposal Plan

- Dispose of **aluminum perchlorate** waste and contaminated materials in a suitable, closed, and labeled hazardous waste container.
- All disposal must be in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
- Do not dispose of **aluminum perchlorate** down the drain or in the regular trash.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Aluminum perchlorate | AlCl₃O₁₂ | CID 159740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. fishersci.com [fishersci.com]
- 7. ehs.princeton.edu [ehs.princeton.edu]
- 8. echemi.com [echemi.com]
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